

piperazine absorption rate comparison with MEA and DEA

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Piperazine succinate

CAS No.: 14396-13-5

Cat. No.: S6642555

[Get Quote](#)

Piperazine vs. MEA & DEA: Performance Comparison

The table below summarizes the comparative performance of PZ against MEA and DEA based on recent experimental studies.

Performance Metric	Piperazine (PZ)	Monoethanolamine (MEA)	Diethanolamine (DEA)	Supporting Experimental Data
Absorption Rate	Higher than MEA; Fast reaction rate with CO ₂ [1] [2]	High, but lower than PZ-activated blends [1]	Lower; PZ/DEA blend has competitive solubility [3]	In a wetted-wall contactor, a 5 wt% PZ + 35 wt% AMP blend had a mass transfer flux 2-3 times higher than 40 wt% MEA [1].
CO₂ Capacity (Loading)	High capacity (almost double that of MEA) [4]	Moderate capacity [4]	DEA/PZ blend has higher loading capacity than other blends [3]	A PZ/DEA blend showed higher CO ₂ loading capacity than DEA/AMP and DEA/MDEA blends [3].

Performance Metric	Piperazine (PZ)	Monoethanolamine (MEA)	Diethanolamine (DEA)	Supporting Experimental Data
Regeneration Energy	Lower; PZ-promoted blends significantly reduce energy demand [2]	High; Reboiler duty ~3.1 GJ/t CO ₂ [2]	Information not specified in search results	A PZ-promoted MDEA process achieved a reboiler duty of 2.44 MJ/kg CO ₂ , about 24.6% lower than the base case [2].
Thermal Degradation	Highly stable with lower degradation [3] [5]	High degradation rate [6]	More resistant than MEA; produces specific degradation products [3]	PZ/DEA blend degradation at 135 °C produced compounds like BHEP and TEA, with degradation increasing with CO ₂ loading [3].
Corrosivity	Low corrosivity [5]	High corrosivity [6]	Less corrosive [3]	Stated as a key advantage of PZ over MEA [5] [6].

Key Experimental Contexts and Protocols

The quantitative data in the table is derived from specific experimental setups. Here are the methodologies for key experiments cited:

- **Absorption Rate Measurement (Wetted-Wall Contactor) [1]:**
 - **Objective:** To measure the mass transfer rate of CO₂ into amine solvents.
 - **Methodology:** A wetted-wall column contactor was used. The experiment involved concentrated aqueous blends of 2-Amino-2-methyl-1-propanol (AMP) activated with small amounts of PZ (2-8 wt%), with the total amine concentration kept at 40 wt%. The CO₂ absorption rate was measured over a temperature range of 303–323 K and a CO₂ partial pressure range of 5–15 kPa. The performance was compared with 40 wt% MEA under identical conditions.

- **Thermal Degradation Study (PZ/DEA Blend) [3]:**

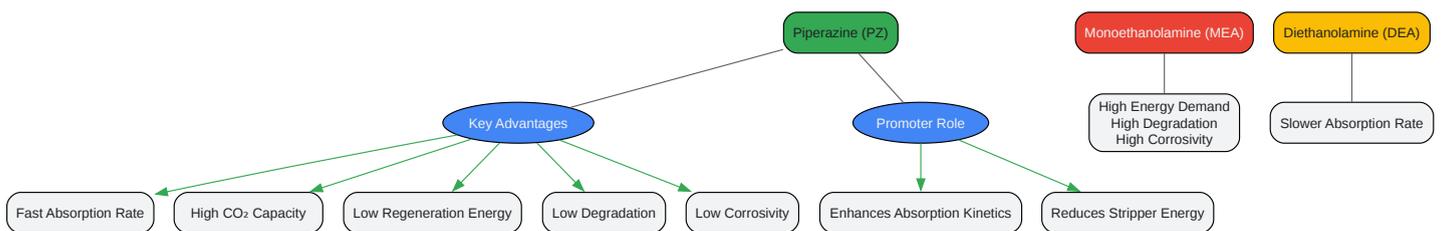
- **Objective:** To investigate the thermal degradation of a PZ and DEA blend under stripper conditions.
- **Methodology:** Aqueous blend solutions of 0.8 m PZ and 3.2 m DEA were prepared. Samples were loaded with varying amounts of CO₂ (0 to 0.4 mol CO₂/mol alkalinity) and sealed in 25 mL glass cylinders. These cylinders were then placed in a forced-convection oven at a constant temperature of 135 °C for up to 12 weeks. The concentrations of the parent amines and their degradation products were analyzed over time using gas chromatography (GC).

- **Energy Minimization (PZ-Promoted MDEA Process) [2]:**

- **Objective:** To simulate and minimize the energy requirement of a CO₂ capture process using a PZ-promoted MDEA solvent.
- **Methodology:** A rate-based model for the absorber and stripper was developed in Aspen Plus. The flue gas conditions were based on a 650 MW coal power plant. The model simulated a blended solvent of 35 wt% MDEA and 15 wt% PZ. Process modifications, including Cold Solvent Split (CSS) and Rich Vapor Compression (RVC), were applied to the base process, and their effects on reboiler duty and total equivalent work were evaluated.

Visualizing Amine Solvent Performance Relationships

The following diagram maps the core relationships and performance attributes of PZ, MEA, and DEA, illustrating why PZ is often considered a superior solvent and effective promoter.



[Click to download full resolution via product page](#)

The diagram highlights that PZ's value lies both in its standalone performance and its role as a promoter for other amines like MDEA and DEA, enhancing their kinetics and improving process economics [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Absorption of carbon dioxide in piperazine activated ... [sciencedirect.com]
2. Energy Minimization in Piperazine Promoted MDEA-Based ... [mdpi.com]
3. Thermal degradation of piperazine and diethanolamine ... [sciencedirect.com]
4. Predictive modeling of CO₂ solubility in piperazine ... [nature.com]
5. Experimental Modeling and Optimization of CO₂ Absorption ... [pmc.ncbi.nlm.nih.gov]
6. Carbon dioxide absorption using monoethanolamine ... [sciencedirect.com]

To cite this document: Smolecule. [piperazine absorption rate comparison with MEA and DEA].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b6642555#piperazine-absorption-rate-comparison-with-mea-and-dea>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com